

Technical Guide: 2-(3-Phenoxyphenyl)ethylamine (CAS 118468-17-0)

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Compound of Interest

Compound Name: 3-Phenoxyphenethylamine

Cat. No.: B056769

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Disclaimer: Despite a comprehensive search of scientific literature and patent databases, no specific biological activity, mechanism of action, or detailed experimental data has been found for the compound 2-(3-phenoxyphenyl)ethylamine (CAS 118468-17-0). The following information is based on the general properties of the phenethylamine chemical class and should not be considered specific to this particular compound. All data presented for related compounds is for illustrative purposes only.

Executive Summary

2-(3-Phenoxyphenyl)ethylamine is a chemical compound belonging to the phenethylamine class. While its specific biological functions remain uncharacterized in publicly available research, the phenethylamine scaffold is a well-established pharmacophore present in a wide array of neuroactive and psychoactive substances. This guide provides the known physicochemical properties of 2-(3-phenoxyphenyl)ethylamine and offers a broader context by examining the general biological activities and mechanisms of the phenethylamine class of molecules. Due to the absence of specific research, this document cannot provide in-depth experimental protocols or signaling pathway diagrams for the target compound.

Physicochemical Properties of 2-(3-Phenoxyphenyl)ethylamine

The fundamental properties of 2-(3-phenoxyphenyl)ethylamine have been collated from various chemical supplier databases.

Property	Value	Reference
CAS Number	118468-17-0	N/A
Molecular Formula	C ₁₄ H ₁₅ NO	[1]
Molecular Weight	213.28 g/mol	[1]
IUPAC Name	2-(3-phenoxyphenyl)ethan-1-amine	N/A
Synonyms	3-Phenoxyphenethylamine	N/A
Boiling Point	142 °C at 5 mmHg	N/A
Density	1.08 g/cm ³	N/A

The Phenethylamine Class: A General Overview of Biological Activity

The 2-phenethylamine structure is the backbone for a vast number of biologically active molecules, including endogenous neurotransmitters, hormones, and synthetic drugs. The biological effects of phenethylamine derivatives are highly dependent on the substitutions on the phenyl ring, the ethylamine side chain, and the terminal amine.

Key Biological Targets:

- **Monoamine Transporters:** Many phenethylamines are known to interact with the transporters for dopamine (DAT), norepinephrine (NET), and serotonin (SERT). They can act as substrates, inhibitors, or reversing agents (releasers) for these transporters.
- **G-Protein Coupled Receptors (GPCRs):** This class of compounds frequently exhibits affinity for various GPCRs, including:
 - **Adrenergic Receptors (α and β):** Modulation of these receptors can lead to cardiovascular effects (changes in blood pressure and heart rate) and other physiological responses.
 - **Dopamine Receptors (D₁-D₅):** Interaction with dopamine receptors is central to the effects of many stimulants and antipsychotic drugs.

- Serotonin (5-HT) Receptors: The diverse subtypes of serotonin receptors are targets for antidepressants, anxiolytics, and psychedelic compounds.
- Trace Amine-Associated Receptors (TAARs): Phenethylamine is an endogenous ligand for TAAR1, a receptor involved in modulating monoaminergic neurotransmission.

Potential (but Unverified) Areas of Research for 2-(3-Phenoxyphenyl)ethylamine

Given its core structure, 2-(3-phenoxyphenyl)ethylamine could theoretically be investigated for activities similar to other phenethylamine derivatives. These are speculative avenues for research and are not based on any existing data for this specific compound.

- Neurotransmitter Reuptake Inhibition: The phenethylamine backbone is common in compounds that inhibit the reuptake of norepinephrine and serotonin. For instance, a novel class of 3-(phenoxy-phenyl-methyl)-pyrrolidines has been identified as potent and balanced norepinephrine and serotonin reuptake inhibitors.[\[2\]](#)
- Receptor Binding Affinity: Studies on related phenethylamine derivatives have evaluated their binding affinities for various receptors. For example, certain 2-phenyl-2-(1-hydroxycycloalkyl)ethylamine derivatives have been examined for their ability to inhibit norepinephrine and serotonin uptake.[\[3\]](#)

Synthesis and Experimental Protocols: A General Perspective

While no specific synthesis or experimental protocols for 2-(3-phenoxyphenyl)ethylamine have been found in the literature, general methods for the synthesis of phenethylamines are well-established. A common synthetic route involves the reduction of a corresponding substituted phenylacetonitrile or the reductive amination of a substituted phenylacetaldehyde.

Illustrative Experimental Workflow for Characterizing a Novel Phenethylamine:

The following diagram illustrates a general workflow that could be applied to characterize the biological activity of a novel phenethylamine like 2-(3-phenoxyphenyl)ethylamine. This is a hypothetical workflow and has not been applied to the target compound.



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General workflow for characterizing a novel phenethylamine.

Conclusion

The compound 2-(3-phenoxyphenyl)ethylamine (CAS 118468-17-0) remains a largely uncharacterized molecule within the scientific literature. While its physicochemical properties are known, its biological activities, mechanism of action, and potential therapeutic applications are yet to be determined. The broader family of phenethylamines exhibits a wide range of pharmacological effects, primarily centered on the modulation of monoaminergic systems in the central nervous system. Any future research on 2-(3-phenoxyphenyl)ethylamine would need to begin with fundamental in vitro screening to determine its primary biological targets, followed by more extensive in vivo studies to understand its physiological effects. Researchers are encouraged to view this compound as a novel chemical entity with unexplored potential.

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References

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- 2. Potential Functional Role of Phenethylamine Derivatives in Inhibiting Dopamine Reuptake: Structure–Activity Relationship - PMC [pmc.ncbi.nlm.nih.gov]
- 3. WO2009128088A2 - Preparation of 2-(2-alkoxy phenoxy) ethylamine, an intermediate of carvedilol and tamsulosin - Google Patents [patents.google.com]
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